

An In-depth Technical Guide to IPPD-Q: A p-Phenylenediamine Quinone Derivative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IPPD-Q

Cat. No.: B11930485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Isopropyl-N'-phenyl-p-phenylenediamine quinone (**IPPD-Q**) is a quinone derivative formed from the oxidation of N-Isopropyl-N'-phenyl-p-phenylenediamine (IPPD), a widely used antioxidant in the rubber industry.[1] While IPPD is recognized for its protective properties against ozone and oxidative degradation, its transformation product, **IPPD-Q**, has garnered scientific interest due to its environmental presence and distinct biological activities. **IPPD-Q** has been identified in fine particulate matter (PM2.5) and human urine, indicating widespread environmental distribution and human exposure.[1][2] This technical guide provides a comprehensive overview of the chemical properties, biological activity, and toxicological profile of **IPPD-Q**, along with detailed experimental protocols and proposed mechanisms of action.

Chemical and Physical Properties

IPPD-Q is a p-phenylenediamine quinone (PPD-Q) with the formal name 2-[(1-methylethyl)amino]-5-(phenylamino)-2,5-cyclohexadiene-1,4-dione.[1] Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₆ N ₂ O ₂	[1][3]
Molecular Weight	256.3 g/mol	[1][3]
CAS Number	68054-73-9	[1][3]
Appearance	Solid	[1]
Solubility	Acetonitrile: Slightly soluble (0.1-1 mg/ml), DMSO: Sparingly soluble (1-10 mg/ml)	[1]
SMILES	<chem>O=C1C=C(C(C=C1NC2=CC=CC=C2)=O)NC(C)C</chem>	[1][3]
InChI Key	ZQAFKGDWLSVTRI- UHFFFAOYSA-N	[1][3]

Biological Activity and Toxicology

The biological effects of **IPPD-Q** have been primarily investigated in the context of its aquatic toxicity and its potential to induce cellular stress.

Aquatic Toxicity

IPPD-Q has demonstrated toxicity to various aquatic organisms. Notably, it is toxic to the marine bacterium *Vibrio fischeri*, a common model for ecotoxicological studies.[1] In comparative studies with other p-phenylenediamine quinones, **IPPD-Q** has shown lower acute toxicity to rainbow trout (*Oncorhynchus mykiss*) than the more notorious 6PPD-quinone (6PPD-Q).[4]

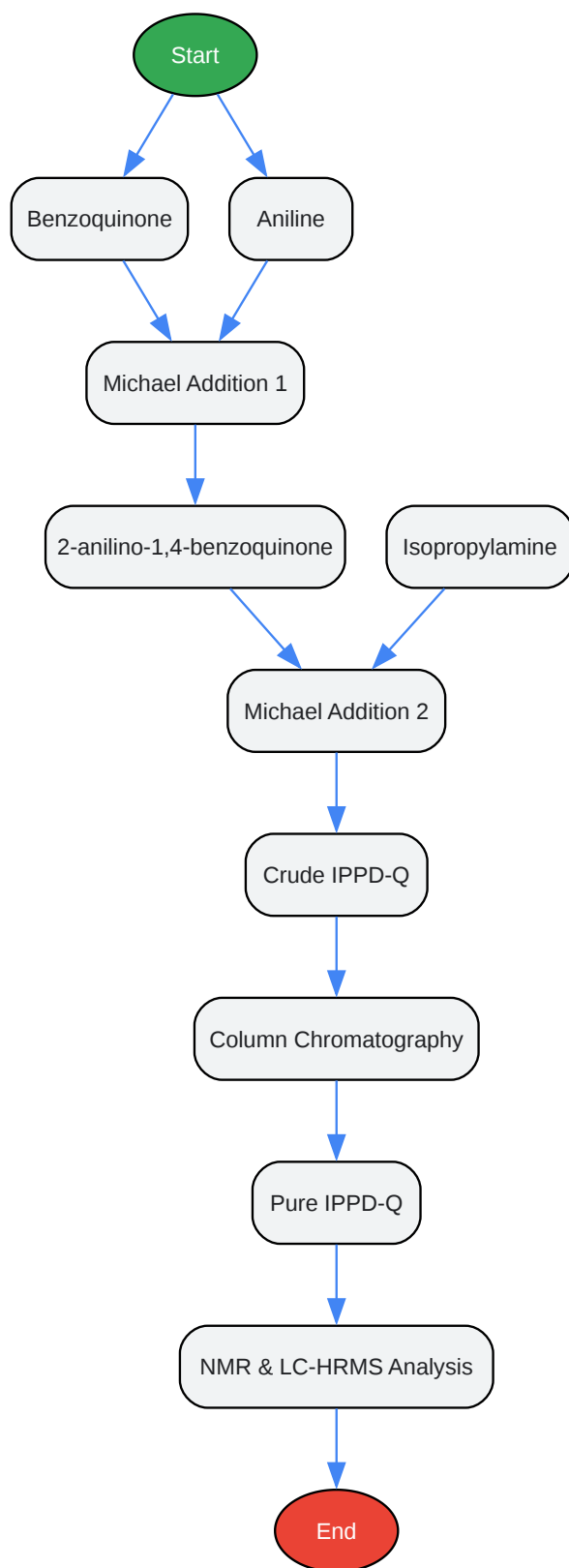
Table 1: Acute Toxicity of **IPPD-Q** in Aquatic Organisms

Test Organism	Endpoint	Value	Reference
Vibrio fischeri	EC ₅₀	2.97 mg/L	[1]
Oncorhynchus mykiss (Rainbow Trout)	96-hour LC ₅₀	> 13 µg/L	[4]

Proposed Mechanism of Action and Signaling Pathways

While the precise molecular mechanisms of **IPPD-Q**'s toxicity are still under investigation, a network toxicology study has predicted potential interactions with key cellular signaling pathways. This computational analysis suggests that **IPPD-Q** may exert its effects by targeting several proteins, including SRC, EGFR, CASP3, and MTOR. The study posits that these interactions could lead to the dysregulation of critical pathways such as the MAPK and calcium signaling pathways.[5]

Below is a diagram illustrating the proposed signaling pathways potentially affected by **IPPD-Q**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Network Toxicology and Molecular Docking to Elucidate the Mechanisms of Intestinal Toxicity Induced by P-Phenylenediamine Antioxidants and Their Quinone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The oxidation of p-phenylenediamine, an ingredient used for permanent hair dyeing purposes, leads to the formation of hydroxyl radicals: Oxidative stress and DNA damage in human immortalized keratinocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. biotoxicity.com [biotoxicity.com]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to IPPD-Q: A p-Phenylenediamine Quinone Derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11930485#ippd-q-and-its-role-as-a-p-phenylenediamine-quinone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com